

Personal protective equipment for handling G108

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Compound of Interest

Compound Name: G108

Cat. No.: B1192761

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Essential Safety and Handling Guide for G108

This document provides immediate safety, operational, and disposal guidance for the handling of **G108**. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Product Identification: **G108** is identified as the product "Xpert FII & FV HET," which contains 23% ethyl alcohol. Under ordinary laboratory conditions, this product is not considered to be flammable.

Composition and Safety Data

The primary hazardous component of **G108** is ethyl alcohol. The quantitative composition is summarized below.

Chemical Name	EC-No.	CAS-No.	Concentration	Classification
Ethyl Alcohol	200-578-6	64-17-5	23%	None

Personal Protective Equipment (PPE)

While **G108** is not classified as a hazardous substance, standard laboratory personal protective equipment should be worn to ensure best practices in a laboratory setting.

Protection Type	Recommendation
Eye Protection	Safety glasses or goggles.
Hand Protection	Standard laboratory gloves (e.g., nitrile).
Body Protection	A standard laboratory coat.

Handling and First Aid Procedures

Adherence to the following procedural steps will ensure the safe handling and response to any accidental exposure to **G108**.

Standard Handling Protocol:

- Preparation: Ensure the work area is clean and uncluttered. Verify that all necessary materials and equipment are within reach.
- Personal Protective Equipment: Put on the recommended PPE, including a lab coat, gloves, and safety glasses.
- Dispensing: When dispensing the solution, do so carefully to avoid splashes or the creation of aerosols.
- Post-Handling: After handling is complete, securely close the container.
- Hygiene: Wash hands thoroughly with soap and water after the procedure is complete.

First Aid Measures:

In all cases of doubt or when symptoms occur, seek medical attention.

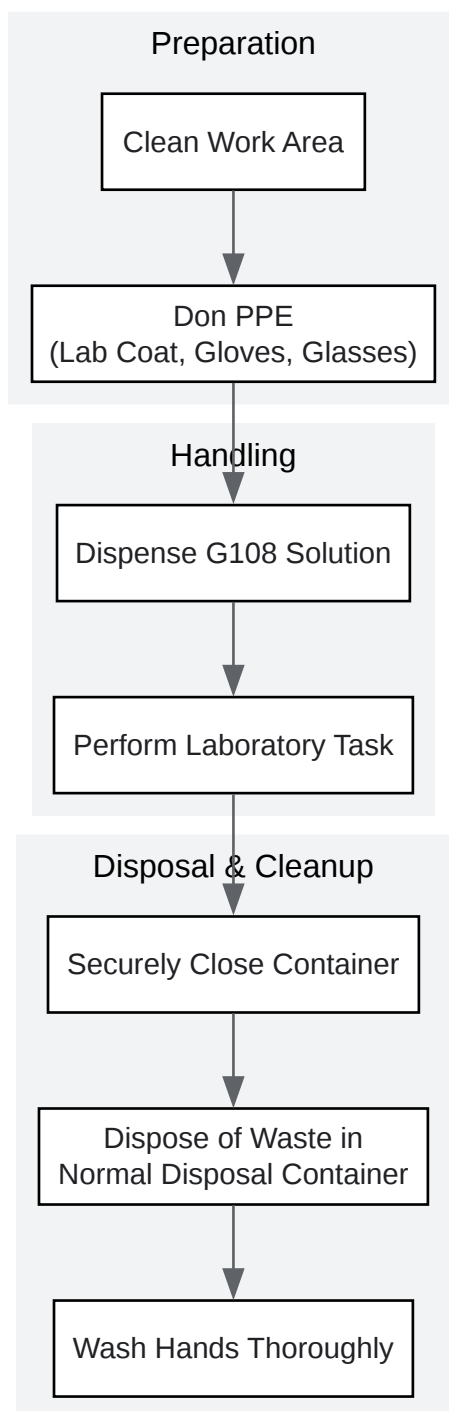
Exposure Route	First Aid Measure
Inhalation	Move the affected person to fresh air. If breathing becomes difficult or a cough or other symptoms develop, seek medical attention.
Ingestion	Rinse the mouth with water. Seek medical attention if signs of toxicity occur.
Skin Contact	Remove any contaminated clothing. Wash the affected area with plenty of soap and water. If irritation develops, seek medical attention.
Eye Contact	Immediately rinse with plenty of water. If contact lenses are worn, remove them. If redness or irritation develops, seek medical attention.

Disposal Plan

Dispose of unused product, spilled substance, and waste in a normal disposal container. **G108** is not regulated as hazardous goods for land, sea, or air transport.

Experimental Workflow

Below is a diagram illustrating the standard workflow for handling **G108** from initial preparation to final disposal.



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Standard **G108** Handling Workflow

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